

8-Nonynoic Acid: A Technical Review of Its Properties and Research Applications

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Compound of Interest

Compound Name: 8-Nonynoic acid

Cat. No.: B1196867

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Abstract

8-Nonynoic acid is a medium-chain, unsaturated fatty acid characterized by a terminal alkyne group. This functional group makes it a valuable tool in chemical biology and organic synthesis, particularly in reactions requiring a bioorthogonal handle, such as click chemistry. Research indicates that **8-nonynoic acid** possesses antibacterial properties, acting through mechanisms that include the inhibition of fatty acid synthesis in gram-negative bacteria.[1][2][3] Its utility has also been demonstrated as a reagent in specialized chemical reactions like DNA-templated synthesis.[1][2] This technical guide provides a comprehensive review of the available literature on **8-nonynoic acid**, summarizing its chemical properties, biological activities, and key research applications. It includes a consolidation of quantitative data, an overview of experimental contexts, and visualizations of its mechanism of action and experimental utility.

Physicochemical Properties

8-Nonynoic acid is a C9 fatty acid with a terminal triple bond, which imparts unique chemical reactivity. Its fundamental properties are summarized below.

Table 1: Physicochemical Data for **8-Nonynoic Acid**

Property	Value	Source
CAS Number	30964-01-3	
Molecular Formula	C ₉ H ₁₄ O ₂	
Molecular Weight	154.21 g/mol	
Melting Point	19°C	
Boiling Point	264.8°C at 760 mmHg	
Density	0.991 g/cm ³	
pKa (Predicted)	4.76 ± 0.10	

| LogP | 2.04480 | |

Biological Activity and Mechanism of Action

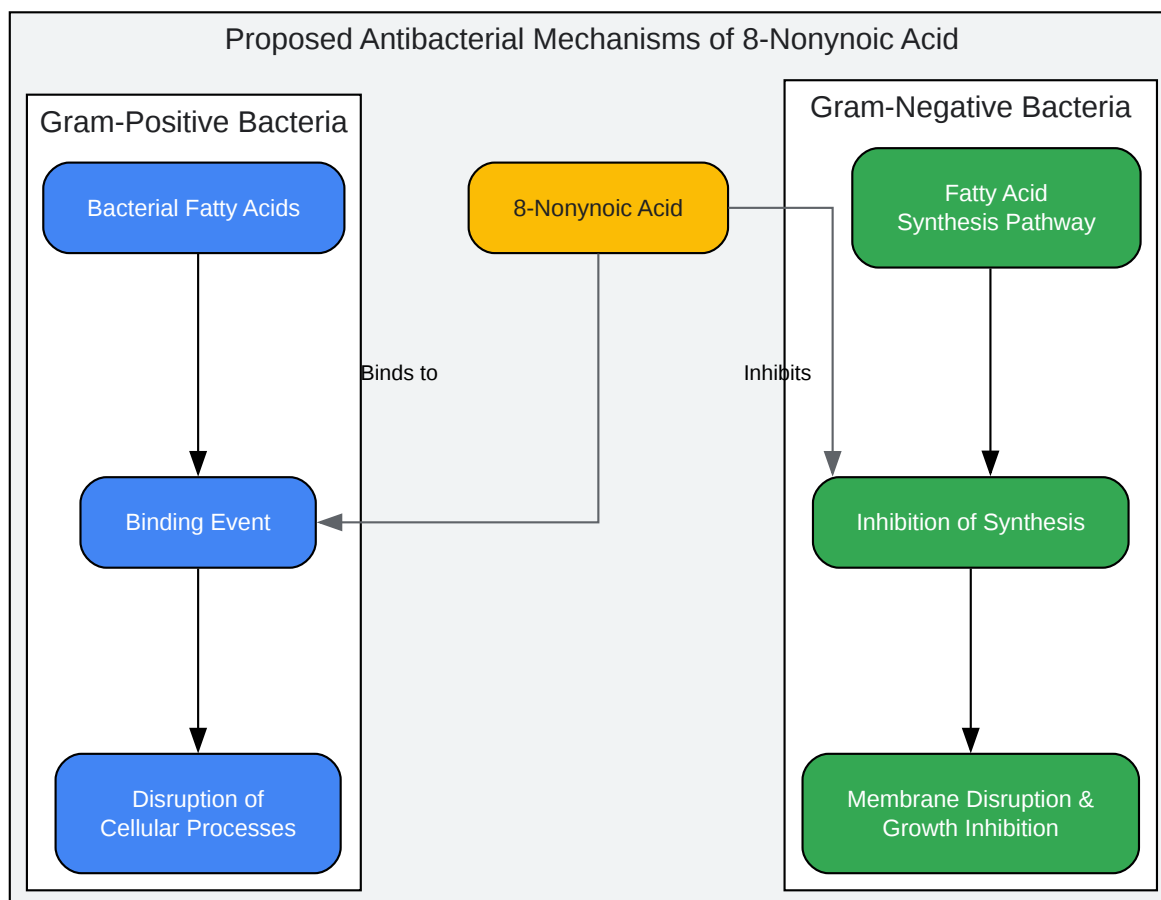
8-Nonynoic acid has been identified as an antibacterial agent with activity against both gram-positive and gram-negative bacteria. The mechanisms of action differ based on the bacterial type.

- Gram-Positive Bacteria: It is suggested that **8-nonynoic acid** exhibits its antibacterial effect by binding to bacterial fatty acids.
- Gram-Negative Bacteria: The primary mechanism is the inhibition of fatty acid synthesis, which disrupts the integrity of the bacterial cell membrane and vital cellular processes.

The compound is also noted to inhibit the growth of both aerobic and anaerobic bacteria in various biochemical assays.

Visualizing the Antibacterial Mechanism

The diagram below illustrates the proposed dual mechanisms of antibacterial action of **8-nonynoic acid**.



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Fig 1. Dual antibacterial mechanisms of **8-Nonynoic acid**.

Key Research Applications and Methodologies

The primary application of **8-nonynoic acid** in research stems from its utility as a chemical reagent, particularly in sophisticated synthesis protocols.

DNA-Templated Synthesis

A notable use of **8-nonynoic acid** is as a reagent in DNA-templated synthesis (DTS). DTS is a powerful technique that uses the sequence-specific hybridization of DNA to control chemical

reactions, enabling the creation of complex molecules and libraries. In this context, **8-nonynoic acid** has been used in pyrrolidine-catalyzed aldol condensations performed in organic solvents.

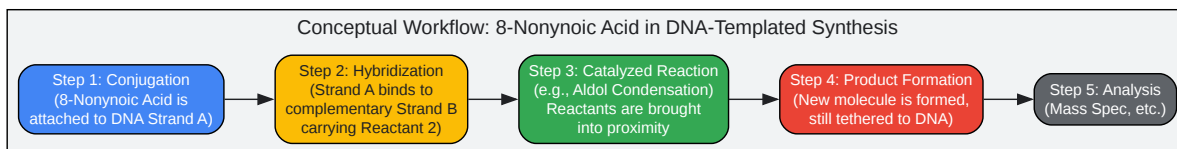
Methodology Overview: DNA-Templated Synthesis Workflow

While detailed, step-by-step protocols are proprietary to the specific research articles, the general workflow for using a reagent like **8-nonynoic acid** in DTS can be outlined.

- **Reagent Conjugation:** The carboxylic acid end of **8-nonynoic acid** is typically functionalized to allow for covalent attachment to a specific DNA oligonucleotide "template." The terminal alkyne remains as a reactive handle.
- **Hybridization:** A second DNA strand, carrying a complementary reactant, is introduced. The two strands hybridize, bringing the **8-nonynoic acid** alkyne group and the second reactant into close proximity.
- **Controlled Reaction:** A catalyst (e.g., pyrrolidine) is introduced, and the reaction (e.g., aldol condensation) occurs between the tethered reactants. The DNA template effectively increases the local concentration of the reactants, driving the reaction forward.
- **Analysis:** The product, now attached to the DNA duplex, can be analyzed using techniques like mass spectrometry or gel electrophoresis to confirm the success of the reaction.

Visualizing the DTS Workflow

The following diagram illustrates the conceptual workflow of using a bifunctional reagent like **8-nonynoic acid** in DNA-templated synthesis.



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Fig 2. General workflow for DNA-templated synthesis.

Conclusion and Future Directions

8-Nonynoic acid is a versatile molecule with established utility as a chemical reagent and demonstrated potential as an antibacterial agent. Its bifunctional nature—a carboxylic acid for linkage and a terminal alkyne for bioorthogonal reactions—makes it a valuable component in the chemical biologist's toolbox. While its antibacterial properties are documented, the available public data lacks specific quantitative metrics such as Minimum Inhibitory Concentration (MIC) values, which would be essential for advancing its study in a drug development context.

Future research should focus on quantifying its antibacterial efficacy against a broader panel of pathogenic strains, elucidating the specific enzymes it inhibits in the fatty acid synthesis pathway, and exploring its potential as a component in novel antimicrobial conjugates or as a chemical probe to study bacterial metabolism. Further exploration of its applications in DNA-templated synthesis and other bioorthogonal chemistry applications is also warranted.

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